

3-Ethyloxolane-3-Carboxylic Acid: Comprehensive Disposal & Handling Guide

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Compound of Interest

Compound Name: 3-ethyloxolane-3-carboxylic acid

CAS No.: 1158760-27-0

Cat. No.: B6153638

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Executive Safety Profile

Compound: **3-Ethyloxolane-3-carboxylic acid** (Also known as 3-ethyltetrahydrofuran-3-carboxylic acid) Formula: C

H

O

Primary Hazards: Skin/Eye Irritant, Respiratory Irritant, Combustible, Potential Peroxide Former.

Immediate Action Directive: Do NOT dispose of this compound down the drain. Despite its carboxylic acid functionality, the cyclic ether (oxolane) moiety classifies it as a solvent-contaminated organic waste requiring specific segregation from strong oxidizers and bases.

Technical Hazard Analysis (E-E-A-T)

To determine the correct disposal path, we must analyze the molecule's functional groups. This compound is bifunctional, presenting a unique disposal challenge that standard "acid waste"

protocols may overlook.

A. The Oxolane (Tetrahydrofuran) Ring: Peroxide Risk

- Mechanism: The oxolane ring contains hydrogens at the -position (carbons 2 and 5) relative to the ether oxygen. These sites are susceptible to radical abstraction by atmospheric oxygen, leading to the formation of hydroperoxides.
- Operational Implication: Unlike simple aliphatic acids, this compound must be managed as a Class B Peroxide Former (concentration hazard).
- Disposal Pre-check: Before disposal, check the container date. If the container is >12 months old or shows crystal formation around the cap, do not attempt to open or neutralize it. Contact EHS immediately for remote opening/stabilization.

B. The Carboxylic Acid Group: Corrosivity & Compatibility

- Mechanism: The carboxylic acid group at the 3-position provides acidity (pKa 4.5–5.0).
- Operational Implication: It will react exothermically with bases. While neutralization is chemically possible, it generates heat that can volatilize the ether component, increasing inhalation risks.

Waste Stream Segregation Logic

Effective disposal begins with proper segregation.^[1] Mixing this compound with incompatible waste streams is the most common cause of laboratory accidents involving this class of chemicals.

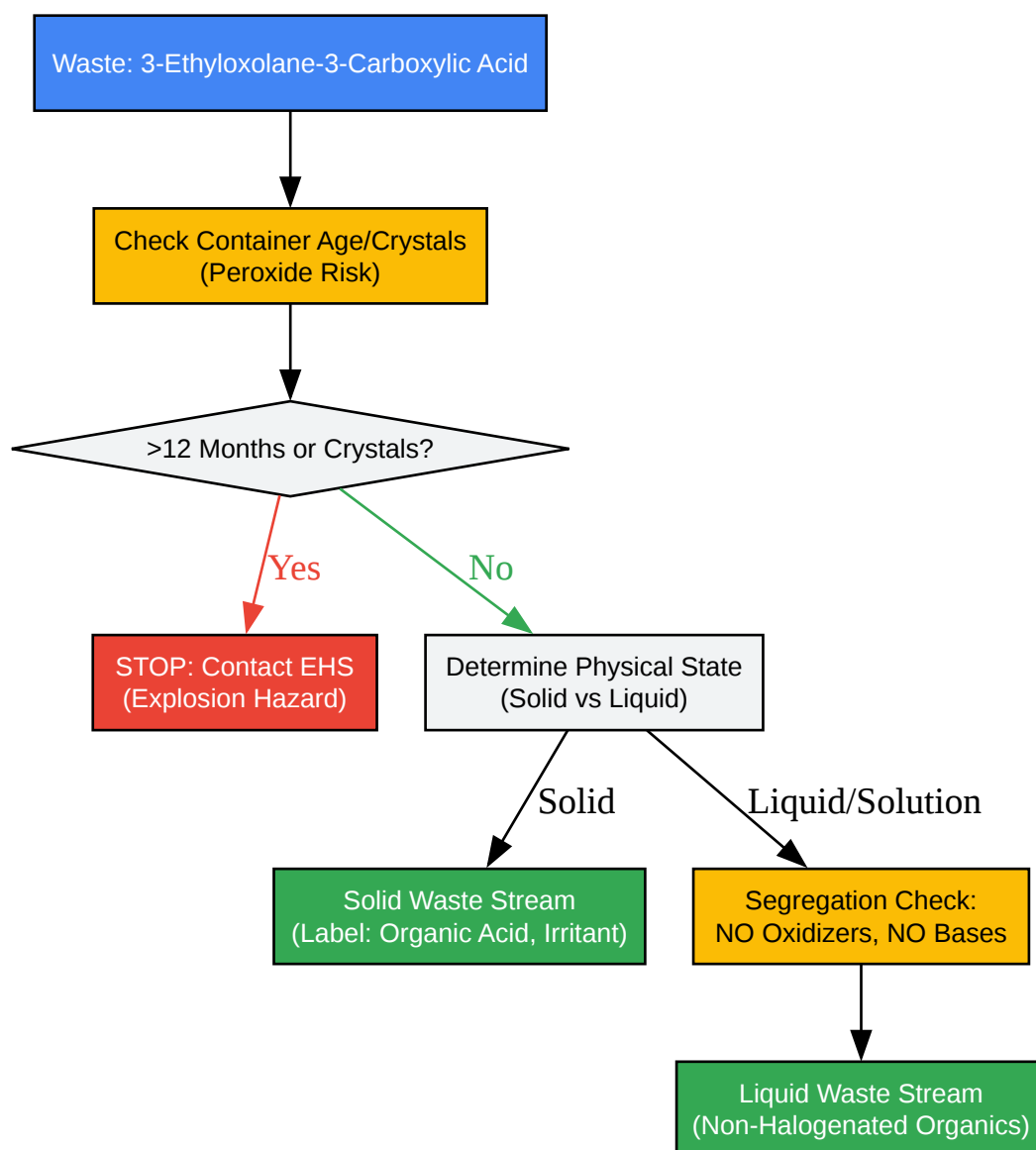
Compatibility Matrix:

Stream	Status	Rationale
Acid Waste (Inorganic)	 INCOMPATIBLE	Risk of catalyzing ether cleavage or polymerization; generally organic/inorganic acids are separated.
Base Waste	 INCOMPATIBLE	Exothermic neutralization; heat generation may flash off organic vapors.
Oxidizing Waste	 DANGEROUS	High risk of peroxide detonation or fire.

| Organic Solvents (Non-Hal) |  COMPATIBLE | Preferred Stream. Segregate with non-halogenated organics. |

Visualizing the Decision Logic

The following diagram illustrates the critical decision nodes for disposing of **3-ethyloxolane-3-carboxylic acid**.



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Figure 1: Decision tree for the safe segregation and disposal of oxolane derivatives.

Detailed Disposal Protocols

Protocol A: Standard Laboratory Waste (Preferred)

This is the standard operating procedure for routine disposal of reaction byproducts or expired (but stable) chemicals.

- **Container Selection:** Use a High-Density Polyethylene (HDPE) or glass container. Avoid metal containers due to the acidic nature of the compound.

- Labeling: Affix a hazardous waste label with the following identifiers:
 - Chemical Name: **3-Ethyloxolane-3-carboxylic acid**^{[2][3][4]}
 - Hazards: Irritant, Combustible.
 - Constituents: If in solution, list the solvent (e.g., "5% in Dichloromethane").
- Bulking: Pour into the Non-Halogenated Organic waste drum (unless dissolved in a halogenated solvent, then use the Halogenated stream).
 - Critical Note: Ensure the waste drum pH is not highly basic (pH > 10) to prevent rapid heat evolution.

Protocol B: Spill Cleanup (Emergency)

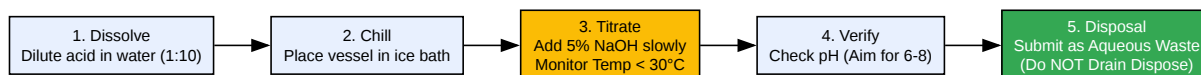
If a spill occurs, immediate containment is required to prevent respiratory exposure.

- PPE: Nitrile gloves, safety goggles, and a lab coat. If the spill is >100mL and outside a fume hood, use a half-mask respirator with organic vapor cartridges.
- Containment: Circle the spill with an inert absorbent (vermiculite or spill pillows). Do not use paper towels as the primary absorbent for large spills (flammability risk).
- Neutralization (Optional but Recommended for Safety):
 - Sprinkle Sodium Carbonate (Na₂CO₃) or Sodium Bicarbonate powder over the spill.
 - Observation: Wait for bubbling (CO₂ evolution) to cease. This confirms the acid has been neutralized.
- Collection: Scoop the resulting paste into a wide-mouth jar. Label as "Spill Debris: **3-Ethyloxolane-3-carboxylic acid** + Sodium Carbonate."

Protocol C: Bench-Scale Neutralization (For Treatment Permits Only)

Warning: Only perform this if your facility has an on-site elementary neutralization permit.

Otherwise, use Protocol A.



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Figure 2: Workflow for the controlled neutralization of small quantities (<10g).

Physicochemical Data for Waste Profiles

When filling out waste manifests for external contractors, use the following data approximations based on structural homologs (Oxetane-3-carboxylic acid/THF).

Property	Value (Approximate)	Relevance to Disposal
Physical State	Solid (Low melting point) or Liquid	Determines container type.
Water Solubility	Moderate to High	Miscible with aqueous waste streams.
Flash Point	> 60°C (Estimated)	Likely classified as Combustible (not Flammable) but treat as Flammable for safety.
pKa	~4.5	Corrosive; requires acid-resistant containers.
RCRA Code	Not explicitly listed (P/U list)	Classify by characteristic: D001 (Ignitable) if liquid <60°C FP, or general organic.

Regulatory Compliance & References

RCRA Considerations: Under the Resource Conservation and Recovery Act (RCRA), **3-ethyloxolane-3-carboxylic acid** is not a P-listed or U-listed waste. However, the generator is responsible for determining characteristics.

- Characteristic of Ignitability (D001): If the flash point is $<60^{\circ}\text{C}$ (140°F).
- Characteristic of Corrosivity (D002): If disposed of as an aqueous solution with pH

2.

References:

- PubChem.**3-ethyloxolane-3-carboxylic acid** (Compound).[3][4] National Library of Medicine. Available at: [\[Link\]](#)
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